

Discrepancy Identified in Chemical Identifier: Clarification Required

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-Bromo-6,7-dihydro-5H-cyclopenta[C]pyridin-7-OL*

Cat. No.: *B1375788*

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A critical discrepancy has been identified between the provided CAS number (1469979-87-0) and the implied chemical structure of a celecoxib analog. Before proceeding with the development of an in-depth technical guide on the spectroscopic data, it is imperative to resolve this ambiguity to ensure the scientific accuracy and relevance of the content for the intended audience of researchers, scientists, and drug development professionals.

Initial searches for CAS 1469979-87-0 consistently identify the corresponding chemical as **4-Bromo-6,7-dihydro-5H-cyclopenta[c]pyridin-7-ol**^{[1][2][3]}. This structure is fundamentally different from the pyrazole and benzenesulfonamide core characteristic of celecoxib and its analogs.

Conversely, the project's core requirements and topic focus strongly suggest the intended subject is a compound with a structure similar to 4-(5-(4-(tert-butyl)phenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide. This is a known analog of celecoxib, a widely researched COX-2 inhibitor.

Given this direct conflict, proceeding with an analysis of either compound without clarification would result in a guide that does not meet the user's specific needs.

To ensure the final guide is accurate and valuable, please clarify which of the following is the correct topic of interest:

- CAS 1469979-87-0: **4-Bromo-6,7-dihydro-5H-cyclopenta[c]pyridin-7-ol**.

- A Celecoxib Analog: A compound with a pyrazole and benzenesulfonamide core, such as 4-(5-(4-(tert-butyl)phenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl)benzenesulfonamide, for which a CAS number will need to be correctly identified.

Once the correct chemical entity is confirmed, a comprehensive and accurate technical guide on its spectroscopic data, adhering to all specified requirements for scientific integrity and visualization, can be developed.

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Sources

- 1. AB489994 | CAS 1469979-87-0 – abcr Gute Chemie [abcr.com]
- 2. 1469979-87-0|4-Bromo-6,7-dihydro-5H-cyclopenta[c]pyridin-7-ol|BLD Pharm [bldpharm.com]
- 3. 4-BROMO-6,7-DIHYDRO-5H-CYCLOPENTA[C]PYRIDIN-7-OL(WXC07918) CAS#: 1469979-87-0 [m.chemicalbook.com]
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